

Application Notes: Cephhradine as a Selective Agent in Bacterial Culture

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Compound of Interest

Compound Name: Cephhradine

Cat. No.: B1668399

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Principle and Applications

Cephhradine is a first-generation cephalosporin, a class of β -lactam antibiotics that targets and inhibits bacterial cell wall synthesis.[1][2][3] Its mechanism of action involves binding to essential enzymes known as penicillin-binding proteins (PBPs).[3][4][5] These enzymes are responsible for the final transpeptidation step in the synthesis of peptidoglycan, a critical component of the bacterial cell wall.[2][5] By acylating a serine residue in the PBP active site, **cephhradine** inactivates the enzyme, preventing the cross-linking of peptidoglycan chains.[5] This disruption compromises the structural integrity of the cell wall, leading to cell lysis and death, particularly in actively dividing bacteria.[2][3][5]

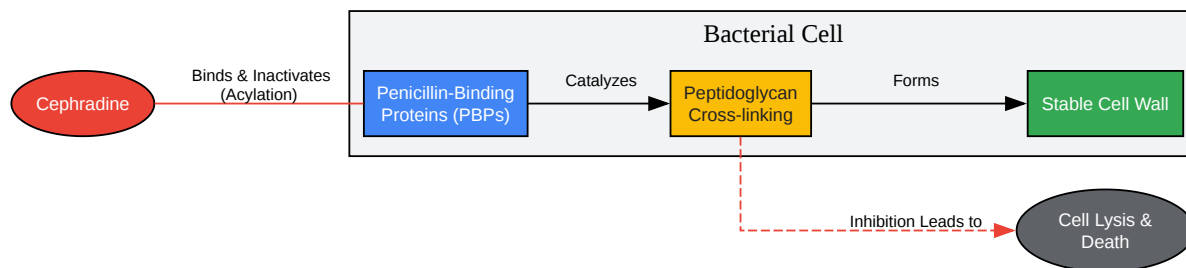
As a selective agent, **cephhradine** is effective for:

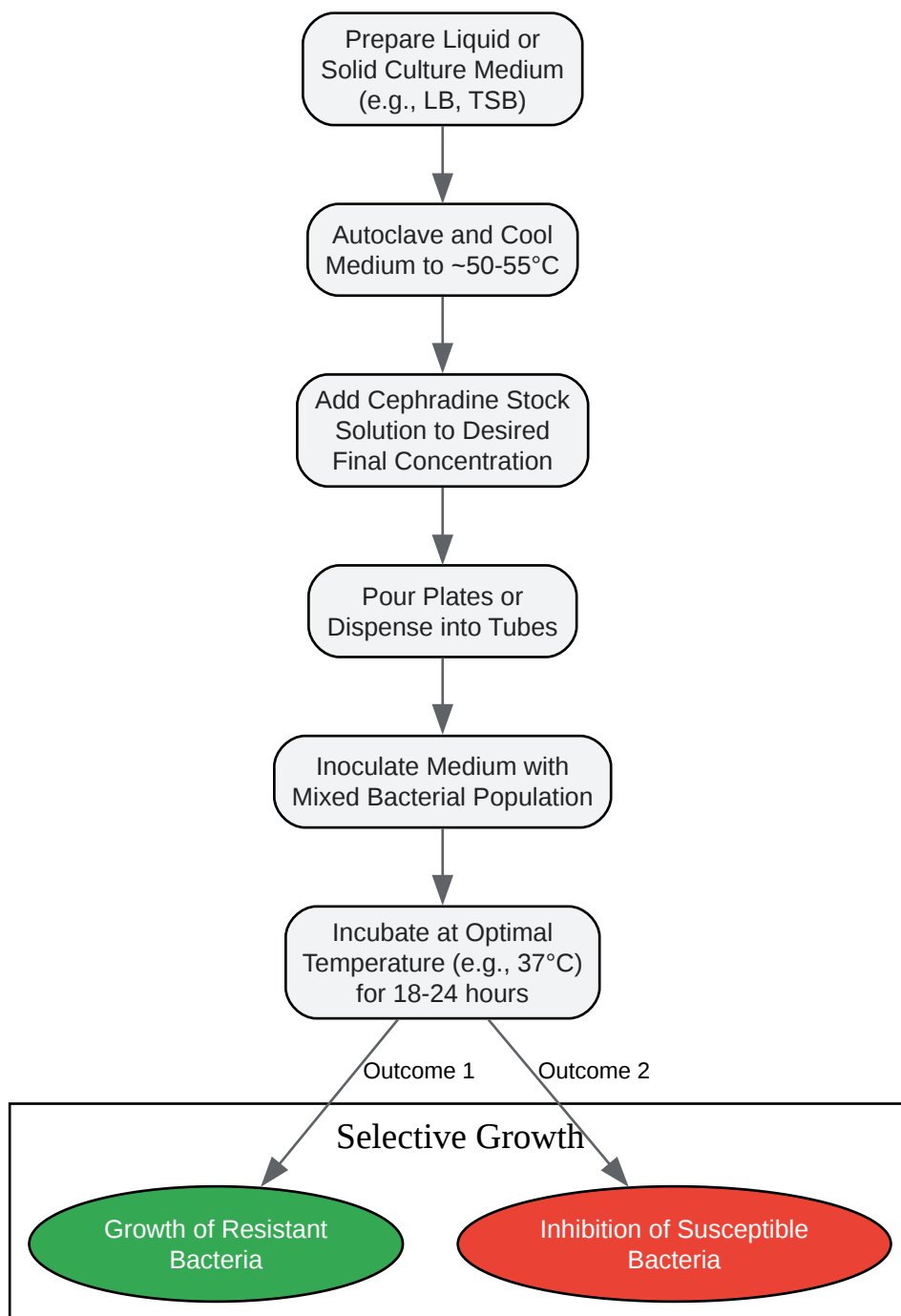
- Isolating bacteria that are intrinsically resistant or have acquired resistance to first-generation cephalosporins.
- Preventing contamination by susceptible Gram-positive bacteria in mixed cultures.
- Selecting for successfully transformed or engineered bacteria that carry a **cephhradine**-resistance gene.

Cephadrine has a broad spectrum of activity, primarily against Gram-positive bacteria, but also includes some Gram-negative organisms like *Escherichia coli*, *Klebsiella pneumoniae*, and *Proteus mirabilis*.^{[4][6][7]}

Mechanism of Action Pathway

The following diagram illustrates the molecular mechanism by which **cephadrine** exerts its bactericidal effects.





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